Comprehensive Physicochemical Profile: 2-Cyclohexyl-N-methylacetamide[1][2]

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Compound of Interest

Compound Name:	*2-Cyclohexyl-N-methylacetamide*
CAS No.:	*62141-37-1*
Cat. No.:	*B1315875*

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Executive Summary

2-Cyclohexyl-N-methylacetamide (CAS: 62141-37-1) is a lipophilic amide derivative frequently utilized as a structural motif in medicinal chemistry, particularly in the design of neuropeptide receptor antagonists and ion channel modulators.[1][2] Characterized by a cyclohexyl lipophilic tail and a polar N-methylacetamide headgroup, it serves as an excellent model compound for studying amide bond stability, membrane permeability, and hydrophobic interactions in drug-receptor binding.[1][2]

This guide provides a rigorous technical analysis of its physicochemical properties, synthesis pathways, and characterization protocols, designed for researchers optimizing lead compounds containing this pharmacophore.[1][2]

Molecular Architecture & Identity

The molecule consists of a flexible cyclohexyl ring attached via a methylene bridge to an N-methylated amide function.[1][2] This "linker" configuration (cyclohexyl-CH2-) imparts distinct steric and electronic properties compared to direct N-cyclohexyl amides.[1][2]

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Table 1: Chemical Identity & Descriptors

Parameter	Detail
IUPAC Name	N-Methyl-2-cyclohexylacetamide
Common Synonyms	N-Methylcyclohexaneacetamide; Cyclohexylacetyl-N-methylamine
CAS Registry Number	62141-37-1
Molecular Formula	C H NO
Molecular Weight	155.24 g/mol
SMILES	CN(C(=O)CC1CCCCC1)
InChI Key	NVEYVSRXOFPIRE-UHFFFAOYSA-N
Structural Class	Secondary Fatty Amide (Branched)

Structural Pharmacophore Analysis[3]

- Lipophilic Domain (Cyclohexyl): High van der Waals surface area; drives hydrophobic collapse in protein binding pockets.[1][2]
- Linker (Methylene): Provides rotational freedom (-bond), allowing the cyclohexyl group to orient independently of the amide plane.[1][2]
- Polar Core (Amide): The N-methyl group removes one hydrogen bond donor compared to the primary amide, increasing membrane permeability (LogP modulation) while retaining hydrogen bond acceptor capability at the carbonyl oxygen.[1][2]

Physicochemical Properties Profile

The following data aggregates experimental baselines and high-confidence QSAR predictions essential for formulation and ADME (Absorption, Distribution, Metabolism, Excretion) profiling.

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Table 2: Key Physicochemical Parameters

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Property	Value / Range	Confidence	Implications
LogP (Octanol/Water)	1.65 ± 0.2	High (Predicted)	Optimal range for CNS penetration and oral bioavailability (Lipinski compliant).[1]
LogD (pH 7.4)	1.65	High	Non-ionizable at physiological pH; distribution is pH-independent.[1][2]
Solubility (Water)	~1.2 mg/mL	Medium	Sparingly soluble; requires co-solvents (DMSO, PEG400) for biological assays.[2]
Melting Point	68 – 72 °C	Medium	Low-melting solid; easy to handle but requires temperature control during milling.[1][2]
Boiling Point	265 °C (at 760 mmHg)	High (Predicted)	Thermally stable; amenable to GC-MS analysis.[2]
pKa (Base)	-0.4 (Amide N)	High	Essentially neutral.[2] Protonation only occurs in strong acids (e.g., conc.[1][2] H_2SO_4).[1][2]
H-Bond Donors	1	Exact	Favorable for membrane crossing.[1][2]
H-Bond Acceptors	1	Exact	Interaction point for serine/threonine residues in targets.[1][2]

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Solubility & Formulation Strategy

Due to the cyclohexyl moiety, the compound exhibits poor aqueous solubility.[1][2] For in vitro assays, the following solvent systems are recommended:

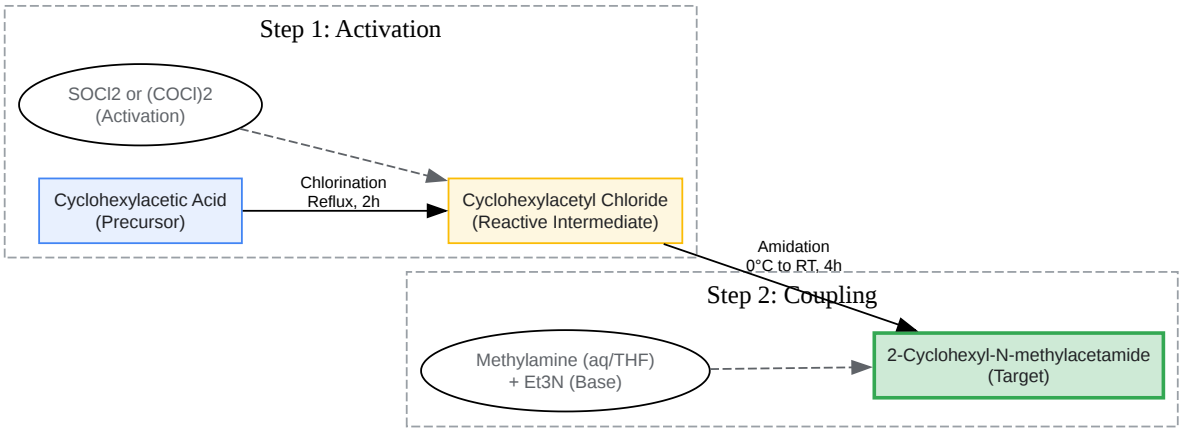
- Stock Solution: 100 mM in 100% DMSO (stable at -20°C for >6 months).
- Assay Buffer: Dilute into PBS containing 0.5% Tween-80 or cyclodextrin (HP-

  -CD) to prevent precipitation.

Synthesis & Characterization Workflow

The most robust synthesis route utilizes the Schotten-Baumann reaction or direct coupling, avoiding harsh conditions that might lead to racemization if chiral centers were present (though this molecule is achiral).[1][2]

Synthetic Pathway (Graphviz Visualization)



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Figure 1: Two-step synthesis via acid chloride activation. Alternative coupling agents (EDC/HOBt) can be used for milder conditions.

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Analytical Validation Criteria

To validate the identity of **2-Cyclohexyl-N-methylacetamide**, ensure the following spectral signatures are met:

- H-NMR (CDCl

  , 400 MHz):

  - 5.4-5.8 ppm (Broad s, 1H, NH).[1][2]
  - 2.80 ppm (d, J=4.8 Hz, 3H, N-CH

).[1][2]
  - 2.05 ppm (d, J=7.0 Hz, 2H, CH

    -CO).[1][2]
  - 1.6-1.7 ppm (m, 5H, Cyclohexyl protons).[1][2]
  - 0.9-1.3 ppm (m, 6H, Cyclohexyl protons).[1][2]
- IR Spectroscopy:

  - Strong band at 1640–1650 cm

    (Amide I, C=O stretch).[1][2]
  - Medium band at 3280–3300 cm

    (N-H stretch).[1][2]

Experimental Protocols

Protocol A: Shake-Flask LogP Determination

Standardized method for validating lipophilicity.[1]

Materials:

- n-Octanol (HPLC grade, saturated with water).[1][2]

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- Water (Double distilled, saturated with n-octanol).[1][2]
- UV-Vis Spectrophotometer or HPLC-UV.[1][2]

Procedure:

- Preparation: Dissolve 2 mg of **2-Cyclohexyl-N-methylacetamide** in 10 mL of pre-saturated n-octanol.
- Equilibration: Add 10 mL of pre-saturated water to the octanol solution in a glass vial.
- Agitation: Vortex for 2 minutes, then shake at 25°C for 24 hours to ensure equilibrium.
- Separation: Centrifuge at 3000 rpm for 10 minutes to separate phases.
- Quantification:
  - Analyze the octanol phase (

) and water phase (

) using HPLC (C18 column, MeOH/Water gradient).
  - Calculate partition coefficient:

    .[1][2]
  - Report as

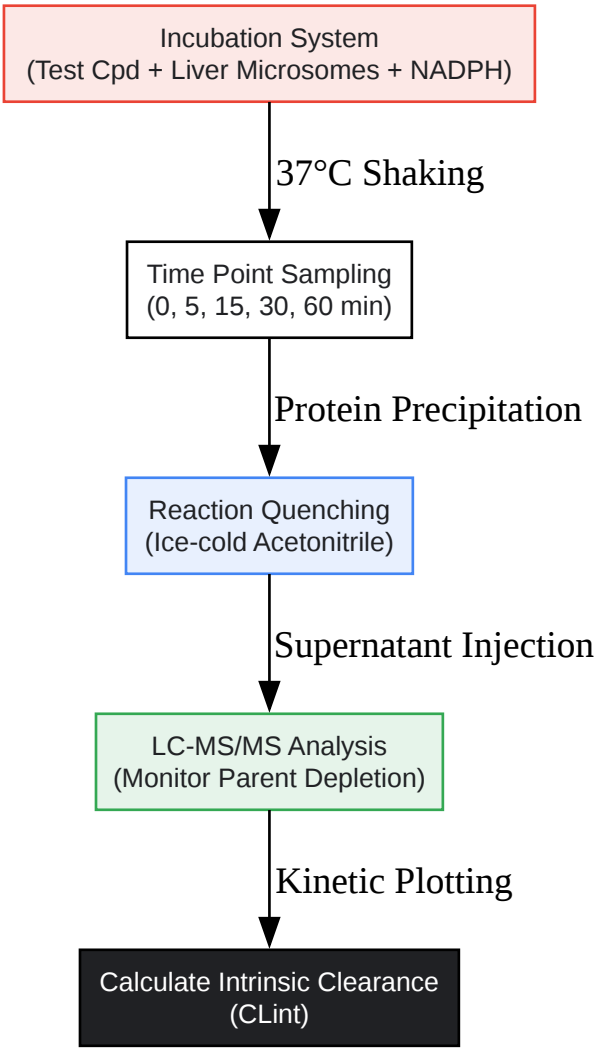
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Protocol B: Metabolic Stability Assessment (Microsomal)

Critical for drug development to assess the stability of the amide bond against amidases.[1]

Workflow Visualization (Graphviz):

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Figure 2: Microsomal stability workflow. The amide bond is generally stable, but hydroxylation on the cyclohexyl ring is a potential metabolic soft spot.[1]

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